

In-Depth Technical Guide to Pressure Ratings of NW16 Flange Assemblies

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Compound of Interest

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This technical guide provides a comprehensive overview of the pressure ratings for **NW16** flange assemblies, commonly utilized in vacuum systems across research, scientific, and pharmaceutical development applications. This document outlines the pressure limitations, the critical components influencing these ratings, and the methodologies for ensuring safe and reliable operation under both vacuum and positive pressure conditions.

Introduction to NW16 Flange Assemblies

NW16, also known as KF16, is a standardized system of quick-release vacuum fittings. The assembly consists of two symmetrical flanges, a centering ring with an elastomeric O-ring, and a clamp. The design of these components, typically manufactured from 304 stainless steel, allows for rapid and reliable sealing without the need for tools, making them ideal for systems requiring frequent assembly and disassembly. While primarily designed for high vacuum (HV) applications, with appropriate modifications, they can also withstand low positive pressures.

Pressure Ratings of NW16 Flange Assemblies

The pressure handling capability of an **NW16** flange assembly is not determined by a single component but rather by the interplay of the flange, clamp, centering ring, and O-ring. The material and design of each of these elements, as well as the operating temperature, dictate the overall pressure rating of the joint.

Vacuum Pressure Ratings

NW16 flange assemblies are designed to operate in the high vacuum range. The ultimate pressure achievable is primarily limited by the outgassing rate of the O-ring material and the overall integrity of the seal.

O-Ring Material	Vacuum Range (mbar)	Temperature Range (°C)
FKM (Viton®)	Down to 1×10^{-8}	-20 to 200
Buna-N (Nitrile)	Down to 1×10^{-7}	-30 to 110
Silicone	Down to 1×10^{-7}	-50 to 230
Metal Seal	Down to 1×10^{-10}	-270 to 150

Table 1: Typical Vacuum and Temperature Ratings of **NW16** Assemblies with Various O-Ring Materials.

Positive Pressure Ratings

For applications requiring pressures above atmospheric, standard **NW16** flange assemblies have limited capabilities. To enhance their positive pressure performance, specialized components such as overpressure rings or outer rings are necessary.

Configuration	Maximum Positive Pressure
Standard Assembly	Up to 2.5 bar (~36 psig)
With Outer Ring and Clamping Ring	Up to 4 bar (~58 psig)[1]
With Overpressure Ring	5 to 100 psig (0.34 to 6.9 bar)[2][3][4][5]

Table 2: Positive Pressure Ratings of **NW16** Flange Assemblies.

It is critical to note that the pressure ratings are influenced by the type of clamp used. While wing nut clamps are common for vacuum use, for positive pressure applications, more robust clamping solutions like bolted clamps may provide a more secure and reliable seal. However,

specific pressure ratings for different clamp types are not consistently provided by manufacturers and should be verified for the specific components being used.

Key Components and Their Impact on Pressure Rating

The overall performance of the **NW16** flange assembly under pressure is a function of its individual components.

Flanges

NW16 flanges are typically made of 304 or 316L stainless steel, providing high strength and corrosion resistance. The flange dimensions are standardized according to DIN 28403 and ISO 2861, ensuring interchangeability between different manufacturers.

Centering Ring and O-Ring

The centering ring accurately positions the O-ring between the two flanges, ensuring a uniform seal. The O-ring material is the most critical factor for both vacuum and positive pressure ratings, as well as the chemical compatibility and operating temperature range of the assembly.

Clamps

Various clamp types are available for **NW16** assemblies, each offering different levels of clamping force and convenience.

- Wing Nut Clamps: Allow for quick, tool-free assembly and are suitable for most vacuum applications.
- Toggle Clamps: Provide a rapid and secure clamping action.
- Bulkhead Clamps: Used for mounting flanges to a chamber wall.

For positive pressure applications, the clamping force must be sufficient to counteract the internal pressure and maintain a tight seal.

Overpressure and Outer Rings

Overpressure rings are specifically designed to support the O-ring and prevent it from extruding under positive pressure.[2][3][4][5] These rings are typically made of stainless steel and are installed over the two flanges before the clamp is applied.[2][3] Similarly, outer rings, in conjunction with a clamping ring, provide additional support for the flange connection at elevated pressures.[1]

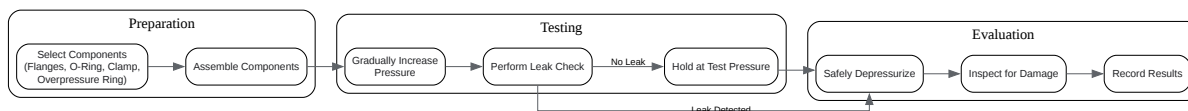
Experimental Protocols for Pressure Testing

While specific, universally adopted standards for the positive pressure testing of **NW16** flange assemblies are not readily available in the public domain, the general principles of pressure system testing apply. A typical experimental protocol would involve the following steps:

- **Assembly:** The **NW16** flange assembly is put together according to the manufacturer's instructions, including the proper installation of the centering ring, O-ring, and any overpressure or outer rings.
- **Pressurization:** The assembly is connected to a pressure source (e.g., a hydrostatic or pneumatic pump) and a calibrated pressure gauge. The pressure is gradually increased in steps to the desired test pressure.
- **Leak Detection:** At each pressure step, the assembly is inspected for leaks. For pneumatic testing, this can be done using a leak detection solution (e.g., Snoop) or by submerging the assembly in water. For more sensitive applications, a helium leak detector can be used.
- **Hold Time:** The assembly is held at the maximum test pressure for a specified duration to ensure the stability of the seal.
- **Depressurization and Inspection:** After the hold time, the pressure is safely released, and the assembly is inspected for any signs of deformation or damage.

Signaling Pathways and Experimental Workflows

To visualize the relationships between the components and the factors affecting the pressure rating, as well as a typical experimental workflow, the following diagrams are provided.



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- To cite this document: BenchChem. [In-Depth Technical Guide to Pressure Ratings of NW16 Flange Assemblies]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15613197#pressure-ratings-for-nw16-flange-assemblies\]](https://www.benchchem.com/product/b15613197#pressure-ratings-for-nw16-flange-assemblies)

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